

Technical Guide: Hygroscopic Characteristics of Calcium Lactobionate Powder

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Compound of Interest

Compound Name: *Lactobionic acid (calcium dihydrate)*

Cat. No.: *B14053106*

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Executive Summary

Calcium Lactobionate (CaLB), the calcium salt of lactobionic acid (

), exhibits complex moisture sorption behavior governed by its solid-state morphology. While the crystalline dihydrate form is relatively stable, the amorphous form—often generated via spray-drying—is significantly hygroscopic. This guide analyzes the thermodynamic mechanisms of water interaction, critical relative humidity (CRH) thresholds, and the impact of moisture-induced glass transition (

) depression on formulation stability.

Physicochemical Basis of Hygroscopicity

Chemical Structure and Water Binding

Calcium lactobionate is a coordination complex where the calcium ion is chelated by the lactobionate anion. The molecule contains multiple hydroxyl (-OH) groups derived from the galactose and gluconic acid moieties, creating a high density of hydrogen-bonding sites.

- **Crystalline State (Dihydrate):** The lattice structure accommodates two water molecules. This form is thermodynamically stable at ambient humidity but can dehydrate under low RH (<15%) or elevated temperatures (>60°C).
- **Amorphous State:** Produced by rapid drying (e.g., spray drying), this state lacks long-range order. It possesses a higher free volume and excess thermodynamic energy, leading to rapid surface adsorption and bulk absorption of water vapor.

Mechanism of Moisture Sorption

The interaction follows a Type II (sigmoidal) sorption isotherm, characteristic of hydrophilic polymers and amorphous salts.

- **Surface Adsorption (Low RH < 30%):** Water molecules bind to surface hydroxyl groups (monolayer formation).
- **Bulk Absorption (Intermediate RH 30-60%):** Water penetrates the amorphous matrix, acting as a plasticizer. This increases molecular mobility and lowers the glass transition temperature ().
- **Deliquescence/Solubilization (High RH > 70%):** The material absorbs sufficient water to form a saturated solution or "gelatinous mass," a phenomenon distinct from the sharp deliquescence of simple salts like NaCl.

Experimental Characterization Protocols

To accurately profile the hygroscopicity of CaLB, the following self-validating protocols are recommended.

Dynamic Vapor Sorption (DVS) Workflow

DVS is the gold standard for determining the critical relative humidity and sorption capacity.

Protocol:

- **Sample Prep:** Load 10–20 mg of CaLB powder into the DVS sample pan.

- **Drying Phase:** Equilibrate at 0% RH / 25°C for 6 hours or until mass change () < 0.002% per minute to establish dry mass ().
- **Sorption Cycle:** Ramp RH from 0% to 90% in 10% increments.
- **Equilibrium Criteria:** Maintain each step until < 0.002% min⁻¹.
- **Desorption Cycle:** Ramp RH from 90% back to 0% to detect hysteresis.

Data Interpretation:

- **Hysteresis:** A gap between sorption and desorption curves indicates bulk absorption or hydrate formation.
- **Mass Gain:** >15% gain at 80% RH classifies the material as "Very Hygroscopic" (Ph. Eur. 5.11).

Differential Scanning Calorimetry (DSC) for

Moisture acts as a plasticizer, depressing the

. This experiment maps the stability boundary.[\[1\]](#)

Protocol:

- **Conditioning:** Equilibrate samples at varying RH (e.g., 11%, 33%, 53%, 75%) using saturated salt solutions for 1 week.
- **Pan Loading:** Hermetically seal 5–10 mg of conditioned powder in aluminum pans to prevent moisture loss during heating.
- **Thermal Cycle:** Heat-Cool-Heat cycle from -40°C to 150°C at 10°C/min.
- **Analysis:** Identify the step change in heat flow (endothermic shift) representing

in the first or second heating scan.

Quantitative Data: Sorption Characteristics

The following table summarizes typical moisture sorption behavior for amorphous Calcium Lactobionate.

Relative Humidity (RH)	Approx. ^[2] ^[3] ^[4] ^[5] ^[6] Weight Gain (%)	Physical State Observation	Mechanism
0 - 20%	< 2.0%	Free-flowing powder	Surface Adsorption (Monolayer)
30 - 50%	3.0 - 8.0%	Slight clumping	Bulk Absorption (Plasticization)
60%	~12.0%	Sticky / Caking onset	approaches ambient temp
75 - 80%	> 20.0%	Gelatinous / Paste	Saturated Solution Formation
> 90%	> 40.0%	Liquid Phase	Complete Dissolution

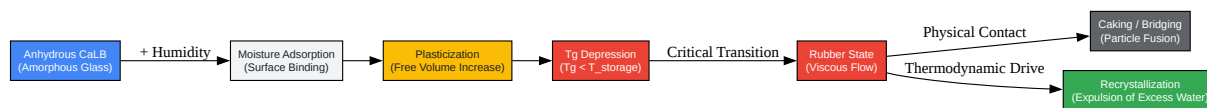
Note: Values are representative of spray-dried (amorphous) CaLB. Crystalline dihydrate forms will show significantly lower uptake until the deliquescence point.

Stability & Phase Transition Logic

The transition from a free-flowing powder to a caked solid is driven by the depression of below the storage temperature ().

Visualization of Hygroscopic Failure Mode

The following diagram illustrates the pathway of moisture-induced failure in CaLB formulations.



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Caption: Figure 1.[7] Mechanism of moisture-induced phase transition in amorphous Calcium Lactobionate, leading to caking or recrystallization.

Formulation & Handling Recommendations

Based on the hygroscopic profile, the following controls are required for drug development and manufacturing:

- Critical Relative Humidity (CRH): While a sharp CRH is ill-defined for amorphous materials, operational limits should be set at <40% RH to prevent the onset of depression.
- Packaging: High-barrier packaging (e.g., Alu/Alu blisters or HDPE with desiccants) is mandatory.
- Excipient Compatibility: Avoid co-processing with other highly hygroscopic salts (e.g., choline chloride) which can lower the critical humidity of the mixture (Rossi's Rule).
- Drying: If wet granulation is used, ensure drying temperatures do not exceed the of the hydrated intermediate to prevent collapse or case-hardening.

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